

Technical Support Center: 5-Hydroxy-1-methylpyrazole Stability & Storage

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Compound of Interest

Compound Name: 5-Hydroxy-1-methylpyrazole

CAS No.: 3310-35-8; 33641-15-5

Cat. No.: B2399436

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Status: Active Lead Scientist: Dr. Aris Thorne, Senior Application Scientist Subject: Stability Protocols, Tautomeric Equilibria, and Storage Troubleshooting Chemical Reference: **5-Hydroxy-1-methylpyrazole** (Common CAS: 33641-15-5)[1][2]

Core Stability Profile & Storage Directives

Executive Summary

5-Hydroxy-1-methylpyrazole is a hygroscopic, air-sensitive building block.[1] Its stability is complicated by prototropic tautomerism (equilibrium between the enol and ketone forms), which is heavily influenced by solvent polarity and physical state.[1] Improper storage leads to oxidative coupling (dimerization), resulting in a characteristic color shift from white to orange/brown.[1]

Storage Protocol Specification

Parameter	Specification	Technical Rationale
Temperature	2°C to 8°C (Short-term) -20°C (Long-term > 3 months)	Retards the kinetics of oxidative coupling and hydrolysis.[1]
Atmosphere	Inert Gas (Argon/Nitrogen)	The compound is susceptible to auto-oxidation at the C-4 position. Air exposure accelerates the formation of colored impurities (rubazonic acid derivatives).
Humidity	< 10% RH (Desiccator)	Highly hygroscopic.[1] Absorbed water promotes hydrolysis and shifts the tautomeric equilibrium toward the less stable ketone form.
Container	Amber Glass / Foil-wrapped	Photosensitivity is moderate; light energy can catalyze radical formation leading to degradation.

Technical Troubleshooting Guide (Q&A)

Issue 1: "My white powder has turned pale pink/orange. Is it still usable?"

Diagnosis: Oxidative Degradation. The color change is likely due to the formation of oxidative coupling products (dimers) or trace amounts of pyrazolone dyes. The C-4 position of the pyrazole ring is electron-rich and prone to radical attack, leading to extended conjugated systems which are highly colored even at ppm levels.

Action Plan:

- Quantify Purity: Run an LC-MS or H-NMR. If purity is >95%, the color is likely due to trace impurities (<0.5%) with high extinction coefficients.[1]

- Purification (Rescue Protocol):
 - Dissolve the solid in a minimum amount of warm Ethanol or Methanol.
 - Add activated charcoal (10% w/w), stir for 30 mins, and filter through Celite.
 - Recrystallize or evaporate. This usually removes the colored oxidized species.

Issue 2: "The NMR spectrum shows unexpected peaks. Is this an impurity?"

Diagnosis: Tautomeric Equilibrium (Not necessarily impurity). **5-Hydroxy-1-methylpyrazole** exists in equilibrium between the hydroxy-form (aromatic enol) and the oxo-form (non-aromatic ketone).

- Solvent Effect:
 - DMSO-d₆: Favors the OH-form (aromatic). You will see a signal for the C-4 proton around 5.5 - 6.0 ppm.
 - CDCl₃: May show a mixture or favor the CH-form (ketone) or dimers. The ketone form has a methylene () group at position 4, appearing as a singlet or coupled signal around 3.0 - 3.5 ppm.^[1]

Validation Step: Do not discard the batch based solely on "extra" peaks. Compare the integration of the

-methyl group (

~3.6 ppm) against the sum of the C-4 proton (enol) and C-4 methylene (ketone).^[1] If the total integration matches, your compound is pure but equilibrating.

Issue 3: "The material has caked into a hard solid."

Diagnosis: Hygroscopic Agglomeration. The seal was likely compromised, allowing moisture ingress. Water acts as a plasticizer and induces partial dissolution/recrystallization, leading to

caking.

Risk Assessment:

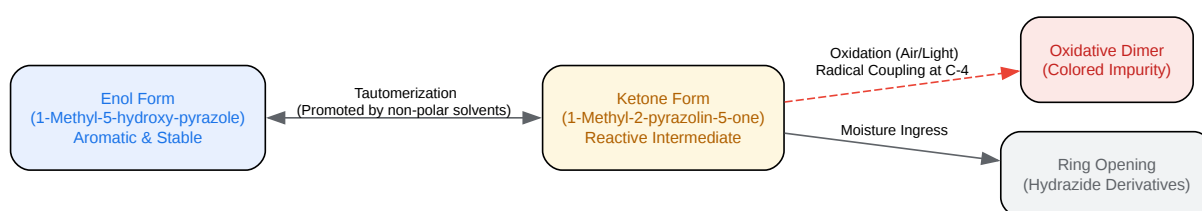
- Check for hydrolysis products (ring opening) via LC-MS.
- If chemically pure, grind the solid in a mortar under an inert atmosphere (glovebox) and dry under high vacuum over

for 24 hours.

Mechanistic Visualization

Pathway A: Tautomerism & Degradation

The following diagram illustrates the equilibrium between the stable enol form and the reactive ketone form, and how oxidative stress leads to degradation.

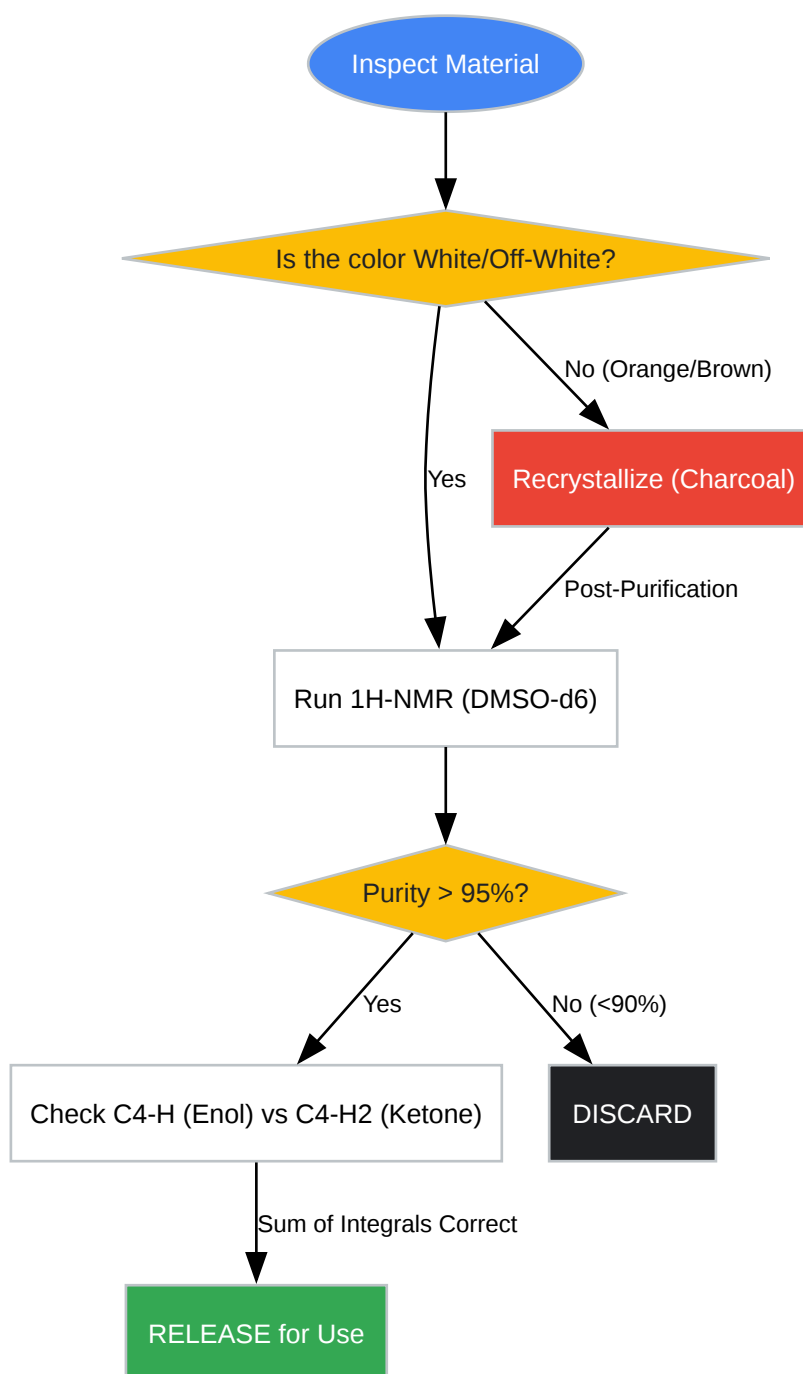


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Figure 1: Tautomeric equilibrium shifts based on solvent and storage conditions.[1] The Ketone form is more susceptible to oxidation (color change) and hydrolysis.[1]

Pathway B: QC Decision Tree

Use this workflow to determine the usability of stored material.



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Figure 2: Quality Control workflow for assessing stored **5-Hydroxy-1-methylpyrazole**.

Analytical Reference Data

1H-NMR Interpretation (DMSO-d6, 400 MHz):

- 10.5 - 11.5 ppm (s, 1H): -OH (Enol form).[1] Broad signal, may exchange with water.
- 7.2 - 7.5 ppm (d, 1H): C-3 Proton.[1]
- 5.2 - 5.5 ppm (d, 1H): C-4 Proton (Enol form).[1] Note: If this is missing and a signal appears at 3.0-3.5 ppm, the sample is in Ketone form.[1]
- 3.5 - 3.7 ppm (s, 3H): N-Methyl group.[1]

CAS Registry Warning: Ensure you are using CAS 33641-15-5 for the neutral **5-Hydroxy-1-methylpyrazole**. Caution: Do not confuse with CAS 33261-80-2, which often refers to Norbixin or salt complexes in some databases [1].

References

- European Commission. (2020). Commission Implementing Regulation (EU) 2020/376 concerning the authorisation of Norbixin (annatto F).[1] Official Journal of the European Union.
- National Institutes of Health (NIH). (2018). On the Tautomerism of N-Substituted Pyrazolones: 1,2-Dihydro-3H-pyrazol-3-ones versus 1H-Pyrazol-3-ols. Molecules.
- Biosynth. (2022). Safety Data Sheet: **5-Hydroxy-1-methylpyrazole**.
- TCI Chemicals. (2025).[3] Product Specification: 5-Hydroxy-1-methyl-1H-pyrazole.

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Sources

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- 2. guidechem.com [guidechem.com]
- 3. redox.com [redox.com]

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